

Troubleshooting unexpected results in Cdk7-IN-5 experiments

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Cdk7-IN-5 Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers using **Cdk7-IN-5**, a potent inhibitor of Cyclin-Dependent Kinase 7 (CDK7). The information is designed to help address unexpected experimental results and provide standardized protocols.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for Cdk7-IN-5?

Cdk7-IN-5 is a potent inhibitor of CDK7 with a reported IC50 of less than 100 nM.[1] CDK7 is a critical enzyme with a dual role in regulating the cell cycle and gene transcription.[2]

- Cell Cycle Control: As part of the CDK-activating kinase (CAK) complex, CDK7
 phosphorylates and activates other CDKs, such as CDK1, CDK2, CDK4, and CDK6, which
 are essential for cell cycle progression through different phases.[3][4] Inhibition of CDK7 is
 expected to cause cell cycle arrest, typically at the G1/S and G2/M transitions.[5][6]
- Transcription Regulation: CDK7 is also a component of the general transcription factor
 TFIIH. In this role, it phosphorylates the C-terminal domain (CTD) of RNA Polymerase II (Pol II), which is crucial for the initiation of transcription.[2][7]

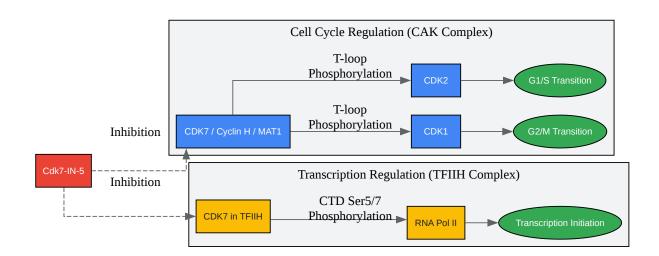


Troubleshooting & Optimization

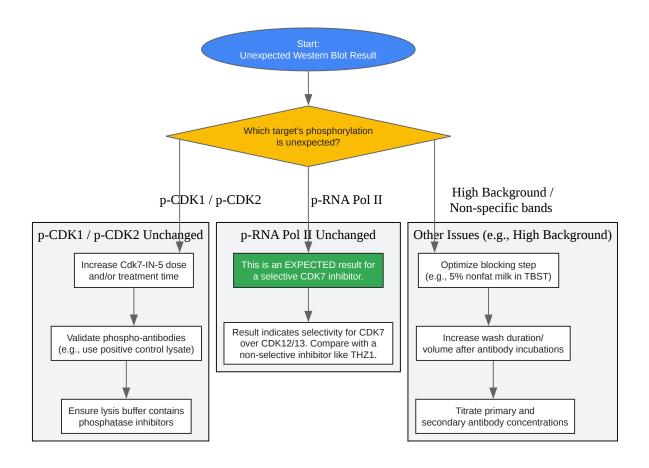
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Selective CDK7 inhibitors primarily disrupt cell cycle progression, while dual CDK7/12/13 inhibitors like THZ1 also have a profound impact on transcription.[8][9]

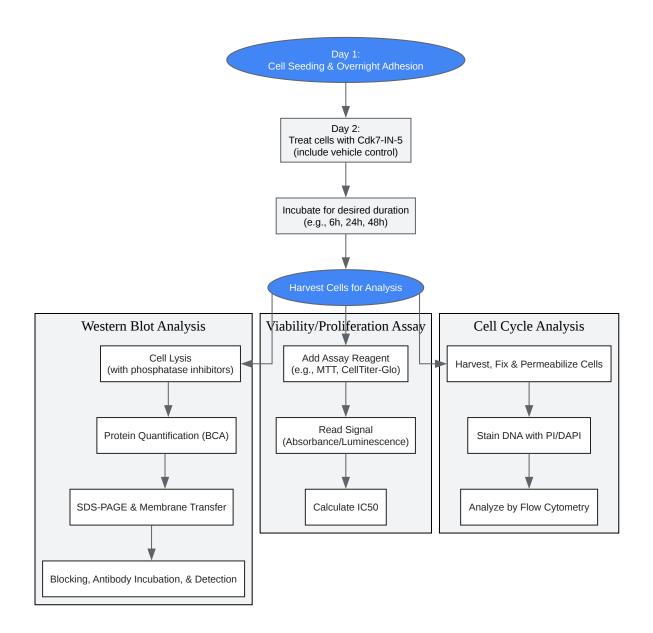












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